

stability and storage conditions for 1-bromo-3-methylbutan-2-ol

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Compound of Interest

Compound Name: 1-bromo-3-methylbutan-2-ol

Cat. No.: B044407

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Technical Support Center: 1-Bromo-3-methylbutan-2-ol

This technical support guide provides essential information on the stability and storage of **1-bromo-3-methylbutan-2-ol**, along with troubleshooting for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What is **1-bromo-3-methylbutan-2-ol**?

1-bromo-3-methylbutan-2-ol is a chemical compound with the molecular formula $C_5H_{11}BrO$ ^{[1][2][3]}. It is structurally a secondary alcohol and a primary alkyl bromide.

Q2: What are the primary hazards associated with **1-bromo-3-methylbutan-2-ol**?

According to its GHS classification, **1-bromo-3-methylbutan-2-ol** is a combustible liquid that causes skin and serious eye irritation. It may also cause respiratory irritation^[1].

Q3: What are the recommended storage conditions for **1-bromo-3-methylbutan-2-ol**?

While specific long-term stability data is not readily available, based on its chemical structure and information for similar bromo-organic compounds, it is recommended to store **1-bromo-3-methylbutan-2-ol** in a cool, dry, and well-ventilated area. It should be kept in a tightly sealed

container, protected from light and sources of ignition[4][5][6]. Storage in a refrigerator (around 4°C) is advisable[6].

Q4: What materials are incompatible with **1-bromo-3-methylbutan-2-ol**?

Based on the reactivity of similar halogenated organic compounds, **1-bromo-3-methylbutan-2-ol** is likely incompatible with strong oxidizing agents, strong bases, and some metals[4].

Contact with these materials should be avoided to prevent vigorous or explosive reactions.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Compound has developed a yellow or brown tint.	Decomposition due to exposure to light or air.	Discard the reagent as it may contain impurities that could affect experimental outcomes. For future prevention, store in an amber or opaque container and consider purging the headspace with an inert gas like argon or nitrogen before sealing.
Inconsistent reaction yields.	1. Impure starting material. 2. Incomplete reaction. 3. Side reactions.	1. Verify the purity of 1-bromo-3-methylbutan-2-ol using techniques like NMR or GC-MS. 2. Monitor the reaction progress using TLC or another appropriate analytical method to ensure it has gone to completion. 3. Consider the possibility of elimination or substitution reactions and adjust reaction conditions (e.g., temperature, base) accordingly.
Formation of unexpected byproducts.	The presence of the hydroxyl and bromide functional groups allows for potential intramolecular or intermolecular reactions, such as ether or epoxide formation, especially in the presence of a base.	Characterize the byproducts to understand the side reaction pathway. Modifying the reaction conditions, such as using a milder base or protecting the alcohol group, may be necessary.
Precipitate forms upon storage.	Polymerization or decomposition product.	Do not use the material. Dispose of it according to your institution's hazardous waste guidelines.

Physicochemical Properties

Property	Value
Molecular Formula	C5H11BrO[1][2][3]
Molecular Weight	167.04 g/mol [1]
IUPAC Name	1-bromo-3-methylbutan-2-ol[1]
CAS Number	1438-12-6[2][7]

Experimental Protocols

Handling and Personal Protective Equipment (PPE)

Due to its hazardous nature, handling of **1-bromo-3-methylbutan-2-ol** requires strict safety protocols.

- Engineering Controls: Use in a well-ventilated area, preferably within a chemical fume hood[5][8].
- Personal Protective Equipment:
 - Wear chemical safety goggles or a face shield[8].
 - Wear appropriate chemical-resistant gloves.
 - Use a lab coat or other protective clothing to prevent skin contact[8].
- Handling Precautions:
 - Avoid inhalation of vapors[8].
 - Prevent contact with skin and eyes[5].
 - Keep away from heat, sparks, and open flames[4][5][6].
 - Ground and bond containers when transferring material to prevent static discharge[6].

- Use non-sparking tools[4].

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